

1-Methoxypropan-2-yl methanesulfonate CAS number and identifiers

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Compound of Interest

Compound Name: *1-Methoxypropan-2-yl methanesulfonate*

Cat. No.: *B1361071*

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In-Depth Technical Guide: 1-Methoxypropan-2-yl methanesulfonate

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available information, including detailed experimental protocols and biological activity data, for **1-Methoxypropan-2-yl methanesulfonate** is limited. The following guide provides a summary of available data and a proposed synthesis protocol based on standard chemical principles.

Chemical Identifiers and Properties

1-Methoxypropan-2-yl methanesulfonate is a chemical compound with the CAS number 24590-51-0.[1] It is primarily used for research purposes.[1] The tables below summarize its key identifiers and physicochemical properties.

Table 1: Identifiers for 1-Methoxypropan-2-yl methanesulfonate

Identifier	Value
CAS Number	24590-51-0[1]
Molecular Formula	C ₅ H ₁₂ O ₄ S[1]
Molecular Weight	168.21 g/mol [1]
IUPAC Name	1-methoxypropan-2-yl methanesulfonate
SMILES	CC(COC)OS(=O)(=O)C[1]
InChI	InChI=1S/C5H12O4S/c1-5(4-8-2)9-10(3,6)7/h5H,4H2,1-3H3[2]
InChIKey	OFLUAKABUQZNOY-UHFFFAOYSA-N[2]

Table 2: Physicochemical Properties of 1-Methoxypropan-2-yl methanesulfonate

Property	Value
Boiling Point	264.4°C at 760 mmHg[3]
Density	1.158 g/cm ³ [3]
Flash Point	113.7°C[3]
LogP	1.07830[3]
Vapor Pressure	0.0159 mmHg at 25°C[3]

Proposed Synthesis Protocol

While specific literature on the synthesis of **1-Methoxypropan-2-yl methanesulfonate** is not readily available, a plausible and standard method involves the reaction of its precursor, 1-Methoxy-2-propanol, with methanesulfonyl chloride in the presence of a base.

Reaction:

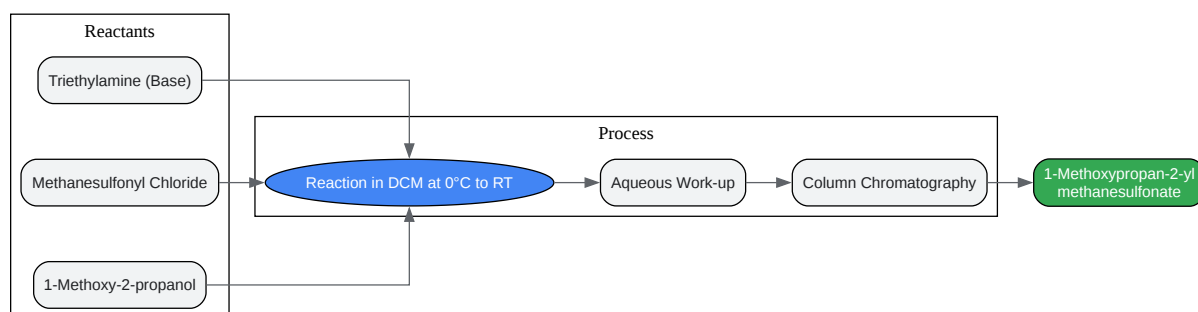
1-Methoxy-2-propanol + Methanesulfonyl Chloride → **1-Methoxypropan-2-yl methanesulfonate** + Triethylamine Hydrochloride

Methodology:

- **Reactant Preparation:** In a clean, dry, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve 1-Methoxy-2-propanol (1.0 eq) and triethylamine (1.2 eq) in anhydrous dichloromethane (DCM) at 0°C (ice bath).
- **Reaction Execution:** To the stirred solution, add a solution of methanesulfonyl chloride (1.1 eq) in anhydrous DCM dropwise via the dropping funnel over a period of 30 minutes, maintaining the temperature at 0°C.
- **Reaction Monitoring:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion of the reaction, quench the mixture with the addition of saturated aqueous sodium bicarbonate solution. Separate the organic layer, and wash it sequentially with 1M HCl, saturated aqueous sodium bicarbonate, and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **1-Methoxypropan-2-yl methanesulfonate**.
- **Characterization:** The structure and purity of the final product should be confirmed by analytical techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

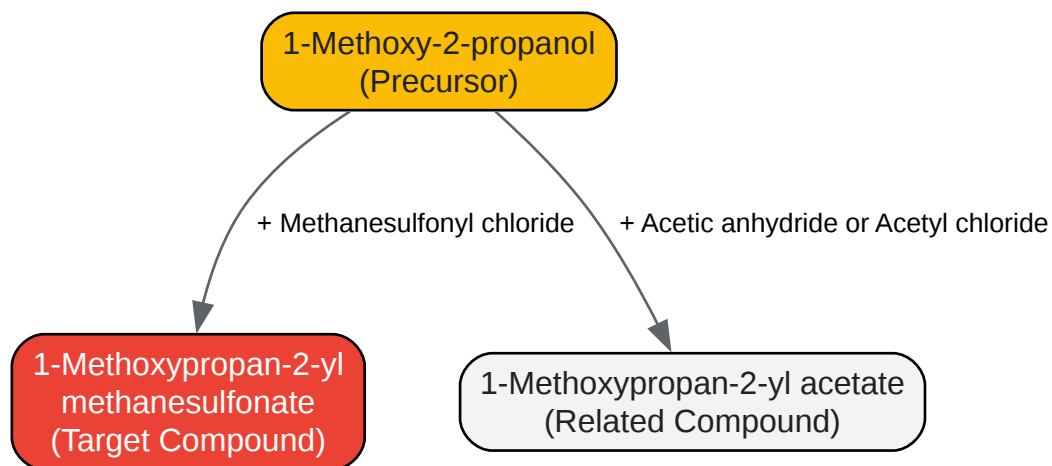
Visualized Workflows and Relationships

The following diagrams illustrate the proposed synthesis workflow and the logical chemical relationship of **1-Methoxypropan-2-yl methanesulfonate** to its precursor and a related compound.



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Caption: Proposed synthesis workflow for **1-Methoxypropan-2-yl methanesulfonate**.



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References

- 1. 1-Methoxypropan-2-yl methanesulfonate | 24590-51-0 | ZAA59051 [biosynth.com]
- 2. PubChemLite - 1-methoxypropan-2-yl methanesulfonate (C5H12O4S) [pubchemlite.lcsb.uni.lu]
- 3. CAS#:24590-51-0 | 2-Propanol, 1-methoxy-,2-methanesulfonate | Chemsrcc [chemsrc.com]
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